

In-Depth Technical Guide: Safety and Handling of 3,3-Dimethylhexanal

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Compound of Interest

Compound Name: 3,3-Dimethylhexanal

Cat. No.: B13796468

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Disclaimer: Limited publicly available safety and toxicological data exists for **3,3-Dimethylhexanal**. This guide is based on general principles of chemical safety, information on structurally similar aldehydes, and available database information. It is intended for use by qualified professionals and should be supplemented with internal safety assessments.

Chemical Identification and Physical Properties

3,3-Dimethylhexanal is an organic compound classified as a branched aliphatic aldehyde.^[1]
^[2]

Property	Value	Source
Chemical Name	3,3-Dimethylhexanal	^[1]
Synonyms	3,3-dimethyl-hexanal, Hexanal, 3,3-dimethyl-	^[1] ^[2]
CAS Number	55320-57-5	^[1] ^[2]
Molecular Formula	C8H16O	^[1] ^[2]
Molecular Weight	128.21 g/mol	^[1] ^[2]
Polar Surface Area	17.07 Å²	^[2]
LogP (calculated)	2.40 - 2.5	^[1] ^[2]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **3,3-Dimethylhexanal** is not readily available. However, based on the general hazards of aliphatic aldehydes, the following potential classifications should be considered:

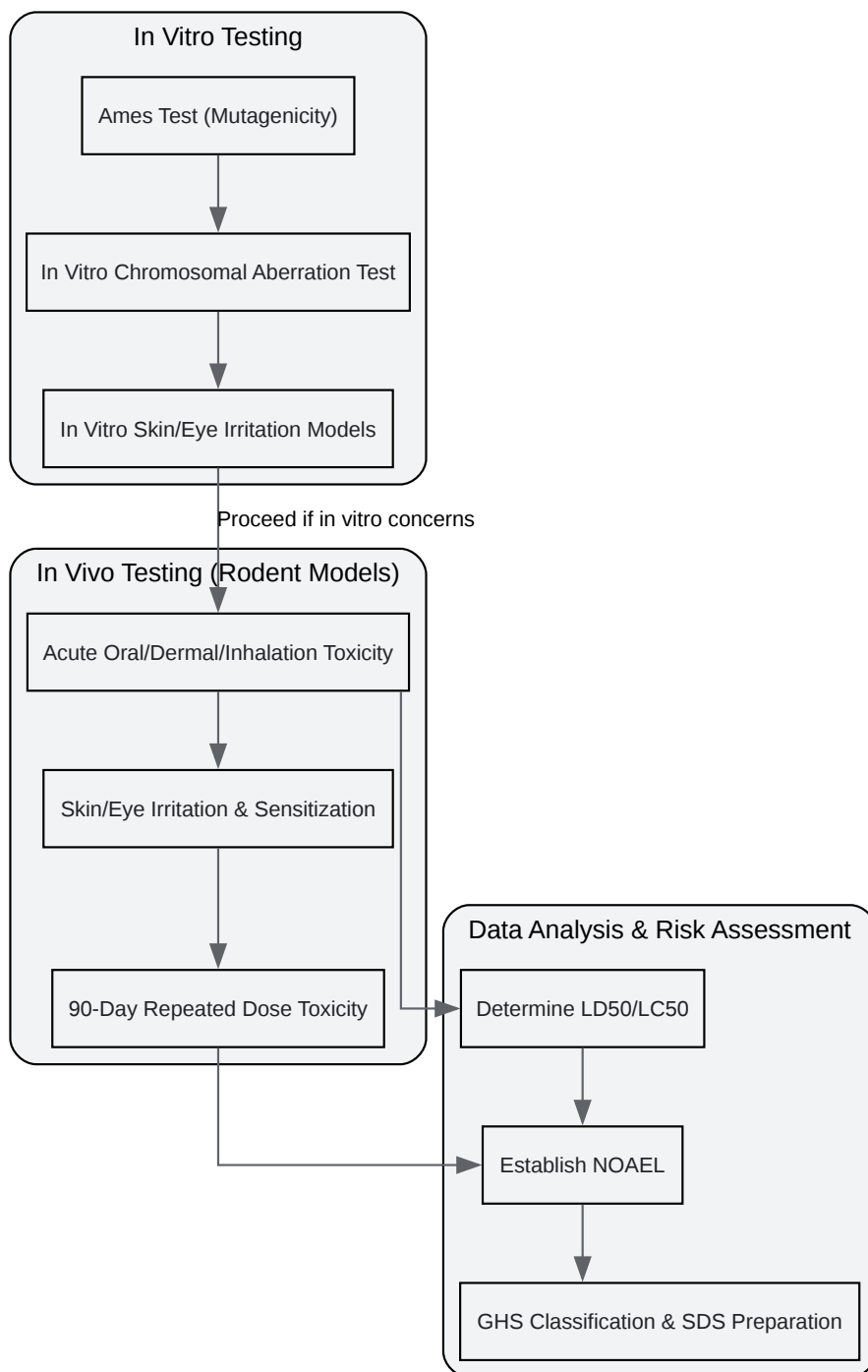
- Flammable Liquids: Category 3 or 4, depending on the flashpoint.
- Acute Toxicity (Oral, Dermal, Inhalation): Potential for toxicity.
- Skin Corrosion/Irritation: Likely to be a skin irritant.
- Serious Eye Damage/Eye Irritation: Likely to be an eye irritant.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.

General Aldehyde Toxicity: Aldehydes are reactive compounds that can cause toxicity through various mechanisms.^{[3][4][5][6][7]} Saturated aldehydes, like **3,3-Dimethylhexanal**, are considered "hard electrophiles" that can react with "hard biological nucleophiles" such as primary amine groups on lysine residues in proteins and on DNA.^{[3][4]} This can lead to the formation of adducts and cross-links, disrupting cellular function.^{[3][4][6]}

Experimental Protocols

Specific experimental protocols for the safety assessment of **3,3-Dimethylhexanal** are not available in the public domain. The following represents a general workflow for evaluating the safety of a new chemical entity.

General Experimental Workflow for Chemical Safety Assessment



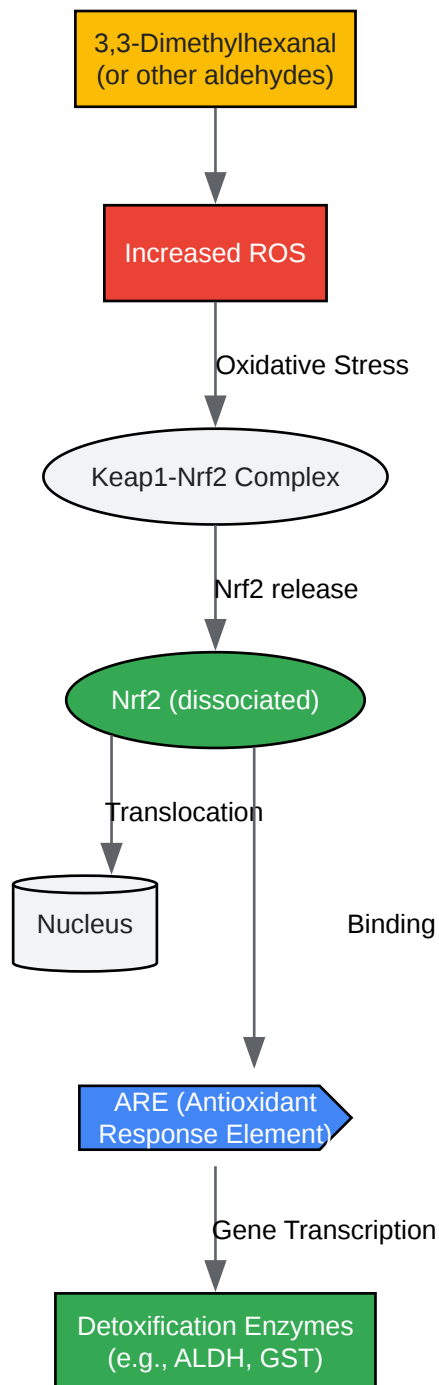
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Caption: General workflow for chemical safety assessment.

Signaling Pathways in Aldehyde Toxicity

While the specific signaling pathways affected by **3,3-Dimethylhexanal** are unknown, aldehydes are known to induce cellular stress responses. A key pathway involved in the detoxification of reactive aldehydes is the Nrf2/Keap1 pathway.

Generalized Aldehyde-Induced Stress Response Pathway

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Caption: Generalized Nrf2/Keap1 stress response pathway.

Safe Handling and Storage

Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield where splashing is possible.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile, neoprene).
 - Wear a lab coat or chemical-resistant apron.
- Respiratory Protection: If ventilation is inadequate or for high concentrations, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors or mists.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers when transferring material to prevent static discharge.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Fire and Explosion Hazards

- Flammability: Assumed to be a flammable liquid. Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.
- Firefighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective gear. Move containers from the fire area if it can be done without risk.

Accidental Release Measures

- Small Spills: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Prevent entry into waterways, sewers, and confined areas. Dike the spill and handle it as a hazardous waste.

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

This document provides a summary of the currently available information and general safety guidance for **3,3-Dimethylhexanal**. Users should exercise caution and perform their own risk assessments before use.

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References

- 1. 3,3-Dimethylhexanal | C₈H₁₆O | CID 558458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,3-Dimethylhexanal | lookchem [lookchem.com]
- 3. Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
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